

# Application Note: Preparation of JNJ-38877605 (JNJ525) Stock Solutions in DMSO

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## Compound of Interest

Compound Name: JNJ525

Cat. No.: B15585085

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## Abstract

This application note provides a detailed protocol for the preparation, handling, and storage of stock solutions of JNJ-38877605 (also known as **JNJ525**), a potent and selective ATP-competitive inhibitor of the c-Met receptor tyrosine kinase.<sup>[1][2][3][4]</sup> Accurate preparation of stock solutions is critical for ensuring reproducibility and reliability in preclinical research. This document outlines the necessary materials, compound properties, a step-by-step procedure for dissolution in Dimethyl Sulfoxide (DMSO), and best practices for storage to maintain compound integrity.

## Introduction

JNJ-38877605 is a small-molecule inhibitor of c-Met (also known as Hepatocyte Growth Factor Receptor, HGFR) with an IC<sub>50</sub> of 4 nM.<sup>[1][2]</sup> It demonstrates high selectivity, being 600-fold more selective for c-Met compared to a panel of over 200 other tyrosine and serine-threonine kinases.<sup>[1][2]</sup> This inhibitor potently blocks HGF-stimulated and constitutively activated c-Met phosphorylation in vitro.<sup>[1][3]</sup> Due to its role in cancer cell survival, invasiveness, and tumor angiogenesis, JNJ-38877605 is a valuable tool for cancer and metabolic disease research.<sup>[2][4]</sup>

Proper preparation of a concentrated stock solution in a suitable solvent is the first and a critical step for any in vitro or in vivo experiment. DMSO is a common solvent for this compound, but careful handling is required to achieve complete dissolution and ensure stability.

## Compound Information & Properties

The key physicochemical properties of JNJ-38877605 are summarized in the table below. This data is essential for accurate calculations and handling.

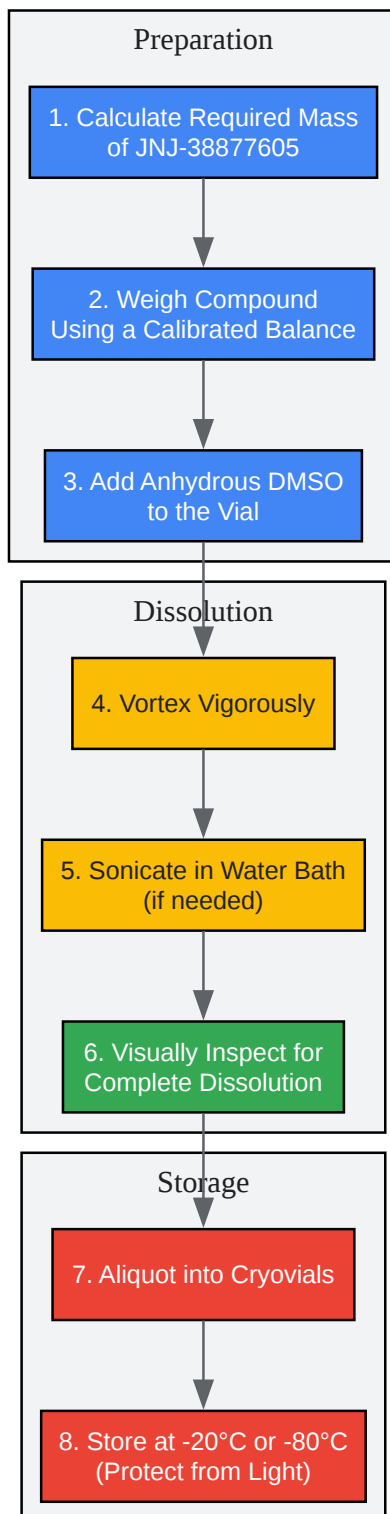
Property	Value	Source
Synonyms	JNJ525, c-Met inhibitor JNJ-38877605	<a href="#">[4]</a>
CAS Number	943540-75-8	<a href="#">[5]</a>
Molecular Formula	C <sub>19</sub> H <sub>13</sub> F <sub>2</sub> N <sub>7</sub>	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	377.35 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Crystalline solid / Powder	N/A
Solubility in DMSO	≥ 25 mg/mL (approx. 66.25 mM)	<a href="#">[5]</a>
Purity	>98% (typical)	N/A

Note: Solubility can be affected by the purity of the DMSO. It is highly recommended to use fresh, anhydrous, high-purity DMSO, as moisture-absorbing DMSO can reduce solubility.[\[1\]](#)

## Experimental Workflow Diagram

The following diagram illustrates the standard workflow for preparing a JNJ-38877605 stock solution.

## Workflow for JNJ-38877605 Stock Solution Preparation

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Caption: Workflow for JNJ-38877605 Stock Solution Preparation.

## Detailed Experimental Protocol

This protocol describes the preparation of a 10 mM stock solution of JNJ-38877605 in DMSO. Adjust calculations accordingly for different desired concentrations.

## Materials and Equipment

- JNJ-38877605 powder
- Anhydrous, high-purity DMSO (Dimethyl Sulfoxide)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic water bath sonicator
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## Stock Solution Calculation

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example for 1 mL of a 10 mM stock solution:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 377.35 \text{ g/mol}$
- $\text{Mass (mg)} = 3.7735 \text{ mg}$

Therefore, 3.77 mg of JNJ-38877605 is needed to make 1 mL of a 10 mM stock solution.

## Step-by-Step Procedure

- Preparation: Bring the JNJ-38877605 powder vial to room temperature before opening to prevent moisture condensation.
- Weighing: Carefully weigh out the calculated amount of JNJ-38877605 (e.g., 3.77 mg) using an analytical balance and place it into a sterile microcentrifuge tube or an appropriate vial.
- Solvent Addition: Add the calculated volume of anhydrous DMSO (e.g., 1 mL for a 10 mM solution) to the vial containing the compound.
- Dissolution:
  - Cap the vial tightly and vortex vigorously for 1-2 minutes.
  - Visually inspect the solution. If particles are still visible, proceed to the next step.
  - Place the vial in an ultrasonic water bath for 5-10 minutes to aid dissolution.<sup>[5]</sup> Gentle warming (to 37°C) can also be applied, but avoid excessive heat which may degrade the compound.
- Verification: Ensure the solution is clear and free of any visible precipitate before use or storage.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.
  - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).<sup>[5]</sup>
  - Protect the vials from light.

## Storage and Stability

- Powder: The solid form of JNJ-38877605 is stable for up to 3 years when stored at -20°C.<sup>[5]</sup>
- In Solvent (DMSO): Stock solutions in DMSO should be stored at -80°C for maximum stability (up to 2 years) or at -20°C (up to 1 year).<sup>[5]</sup>

- **Freeze-Thaw Cycles:** It is critical to minimize the number of freeze-thaw cycles. Aliquoting is the most effective strategy to preserve the integrity of the stock solution.
- **Moisture:** DMSO is hygroscopic (readily absorbs moisture from the air). Use fresh, anhydrous grade DMSO and keep containers tightly sealed to prevent the introduction of water, which can cause the compound to precipitate out of solution.[1]

## Safety Precautions

- Handle JNJ-38877605 in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- DMSO is a penetrant that can carry dissolved substances through the skin. Avoid direct contact with the skin and eyes. If contact occurs, wash the affected area immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for JNJ-38877605 and DMSO for complete safety and handling information.

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